

2,2-Dimethylpropiophenone molecular weight and formula

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Compound of Interest

Compound Name: 2,2-Dimethylpropiophenone

Cat. No.: B1678491

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An In-depth Technical Guide to 2,2-Dimethylpropiophenone

For researchers, scientists, and drug development professionals, a thorough understanding of the physicochemical properties of chemical compounds is paramount. This guide provides a detailed overview of **2,2-Dimethylpropiophenone**, a ketone that can be utilized in various chemical syntheses.

Physicochemical Properties

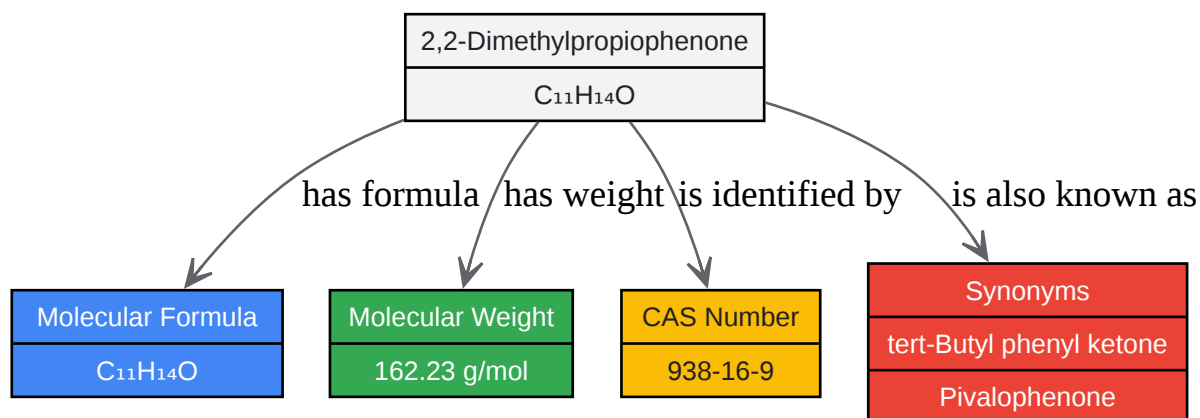
2,2-Dimethylpropiophenone, also known as tert-butyl phenyl ketone or pivalophenone, is an organic compound with the molecular formula $C_{11}H_{14}O$.^{[1][2]} Its molecular weight is 162.23 g/mol.^{[1][2][3]} The linear formula for this compound is $C_6H_5COC(CH_3)_3$.^[3]

A summary of its key quantitative properties is presented in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₁₄ O[1][2]
Molecular Weight	162.23 g/mol [1][2][3]
CAS Number	938-16-9[3]
Boiling Point	219-222 °C[1][4]
Density	0.97 g/mL at 25 °C[1][4]
Refractive Index	n ₂₀ /D 1.508[1][4]
Flash Point	87 °C (closed cup)

Structural Information and Identifiers

The relationship between the common name of **2,2-Dimethylpropiophenone** and its fundamental chemical identifiers is crucial for accurate documentation and research. The following diagram illustrates this logical relationship.



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Caption: Relationship between **2,2-Dimethylpropiophenone** and its key identifiers.

Experimental Protocols

Detailed experimental protocols for the synthesis or reactions involving **2,2-Dimethylpropiophenone** are typically found in peer-reviewed chemical literature. An example

of a cited reaction is the electrocarboxylation of **2,2-dimethylpropiophenone**, which has been performed in N-methyl-2-pyrrolidone within a diaphragmless cell equipped with a carbon cathode and a sacrificial aluminum anode.[4] For a comprehensive understanding and replication of such experiments, consulting the original scientific papers is recommended.

Safety Information

2,2-Dimethylpropiophenone is classified as an irritant, with hazard statements indicating it can cause skin irritation, serious eye irritation, and may cause respiratory irritation. Appropriate personal protective equipment, such as eyeshields and gloves, should be used when handling this chemical. It is a combustible liquid with a flash point of 87 °C.

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